

# In-Depth Technical Guide: 2-(3-Bromophenyl)acetamide (CAS number 60312-83-6)

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## Compound of Interest

Compound Name: 2-(3-Bromophenyl)acetamide

Cat. No.: B1279644

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## Introduction

**2-(3-Bromophenyl)acetamide** is a halogenated aromatic acetamide. Halogenated organic compounds are of significant interest in medicinal chemistry and materials science due to the unique physicochemical properties imparted by the halogen atom, such as altered lipophilicity, metabolic stability, and binding interactions. This document provides a comprehensive overview of the available technical data for **2-(3-Bromophenyl)acetamide**, with a focus on its chemical properties, synthesis, and analytical characterization.

## Physicochemical Properties

The fundamental physicochemical properties of **2-(3-Bromophenyl)acetamide** are summarized in the table below. It is important to distinguish this compound from its isomer, N-(3-bromophenyl)acetamide (CAS 621-38-5), as their properties differ.

| Property                  | Value  | Reference |
|---------------------------|--|-----------|
| CAS Number                | 60312-83-6                                       | [1]       |
| Molecular Formula         | C <sub>8</sub> H <sub>8</sub> BrNO               | [1][2]    |
| Molecular Weight          | 214.06 g/mol                                     | [1][2]    |
| Appearance                | White to off-white solid                         |           |
| Boiling Point (Predicted) | 376.9 ± 25.0 °C                                  |           |
| Density (Predicted)       | 1.537 ± 0.06 g/cm <sup>3</sup>                   |           |
| Storage Conditions        | Sealed in a dry environment at room temperature. | [3]       |

## Synthesis

While specific literature detailing the synthesis of **2-(3-Bromophenyl)acetamide** (CAS 60312-83-6) is not readily available, a plausible and common synthetic route would involve the amidation of 3-bromophenylacetic acid or its corresponding acyl chloride.

A generalized experimental protocol for the synthesis of primary amides from acyl chlorides is as follows:

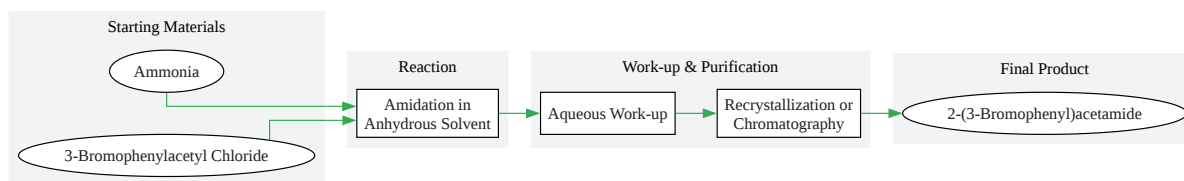
Reaction:

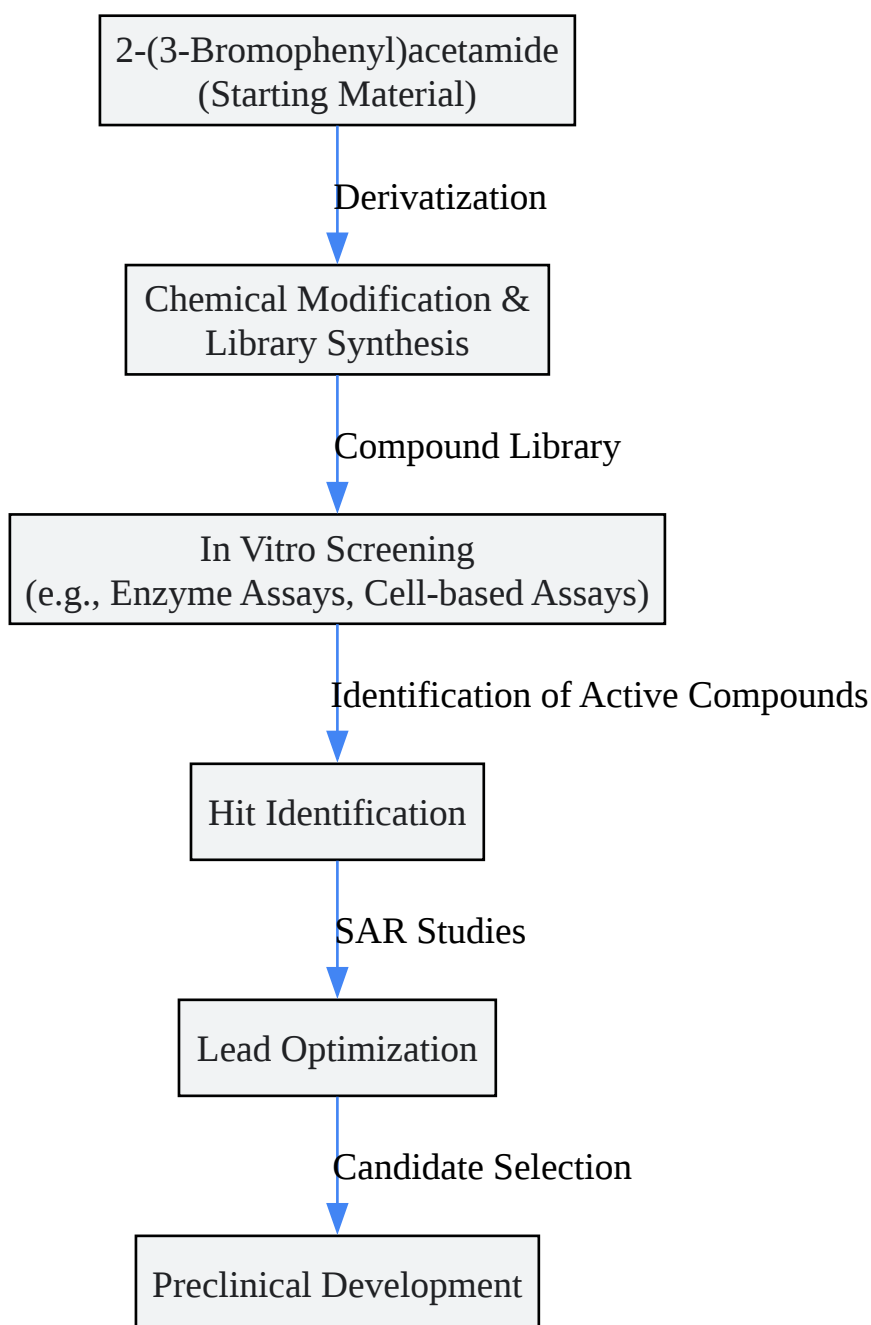
Experimental Protocol:

- **Reaction Setup:** A solution of 3-bromophenylacetyl chloride in an anhydrous, inert solvent (e.g., diethyl ether, dichloromethane) is prepared in a reaction vessel equipped with a stirring mechanism and cooled in an ice bath.
- **Ammonia Addition:** Concentrated aqueous ammonia or anhydrous ammonia gas is slowly added to the cooled solution of the acyl chloride with vigorous stirring. An excess of ammonia is used to neutralize the hydrogen chloride byproduct.
- **Reaction Monitoring:** The reaction progress is monitored by a suitable technique, such as Thin Layer Chromatography (TLC), to determine the consumption of the starting material.

- **Work-up:** Upon completion, the reaction mixture is typically diluted with water. The solid product, **2-(3-Bromophenyl)acetamide**, may precipitate and can be collected by filtration. If the product remains in the organic layer, the layers are separated, and the organic phase is washed with water and brine, then dried over an anhydrous drying agent (e.g.,  $\text{Na}_2\text{SO}_4$  or  $\text{MgSO}_4$ ).
- **Purification:** The crude product is purified by recrystallization from a suitable solvent or by column chromatography to yield the pure **2-(3-Bromophenyl)acetamide**.

Below is a DOT script for a generalized workflow for the synthesis of **2-(3-Bromophenyl)acetamide**.





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## References

- 1. 60312-83-6 CAS MSDS (2-(3-BROMOPHENYL)-ACETAMIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. Acetamide, N-(3-bromophenyl)- [webbook.nist.gov]
- 3. 60312-83-6|2-(3-Bromophenyl)acetamide|BLD Pharm [bldpharm.com]
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